

Prinomide: An Examination of its Role in Organic Synthesis

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Compound of Interest

Compound Name: *Prinomide Tromethamine*

Cat. No.: *B1678109*

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Prinomide, a compound identified by the CAS number 77639-66-8, is known primarily for its application as an antirheumatic agent. Its chemical name is 2-cyano-3-(1-methyl-1H-pyrrol-2-yl)-3-oxo-N-phenylpropanamide, with the molecular formula C₁₅H₁₃N₃O₂. While the synthesis of this molecule itself is a topic of organic chemistry, extensive research has revealed no significant applications of Prinomide as a reagent, catalyst, or synthetic building block in other organic synthesis reactions.

This document outlines the available information regarding Prinomide's chemical properties and the broader context of the synthesis of related chemical structures. However, it is important to note the absence of published literature detailing the use of Prinomide as a tool for organic synthesis.

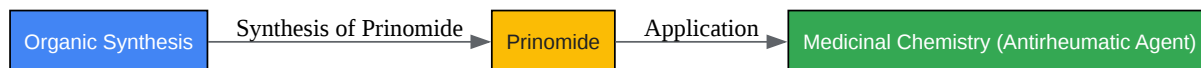
Chemical Structure and Properties of Prinomide

Below is a table summarizing the key chemical identifiers and properties of Prinomide.

Property	Value
IUPAC Name	2-cyano-3-(1-methyl-1H-pyrrol-2-yl)-3-oxo-N-phenylpropanamide
Synonyms	CGS-10787B, Prinomida
CAS Number	77639-66-8
Molecular Formula	C15H13N3O2
Molecular Weight	267.28 g/mol
Appearance	Solid (form not specified)
Primary Use	Antirheumatic Drug

Logical Relationship of Prinomide's Known Role

The following diagram illustrates the current understanding of Prinomide's place in the chemical and pharmaceutical landscape, highlighting the one-directional application from its synthesis to its medicinal use.



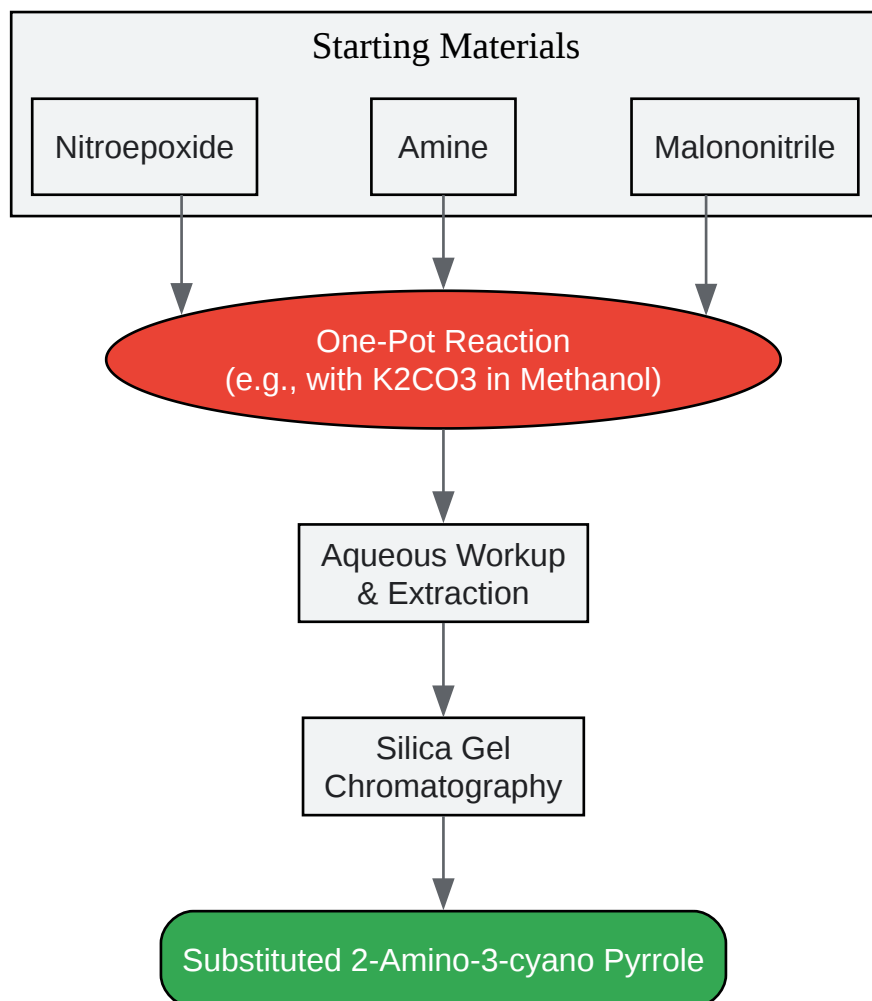
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Caption: Logical flow from the synthesis of Prinomide to its application.

Synthesis of Related Chemical Motifs

While Prinomide itself is not documented as a synthetic tool, its core structure contains motifs that are of interest in organic synthesis. The 2-cyano-3-oxo-N-phenylpropanamide moiety is a versatile pharmacophore and synthetic intermediate. Research into the synthesis of related structures, such as substituted pyrroles and pyrazoles containing cyanoacetamide functionalities, is an active area of organic chemistry.

For instance, multi-component reactions are often employed for the efficient synthesis of highly substituted pyrroles. A general workflow for such a synthesis is depicted below.



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Caption: General workflow for the synthesis of substituted pyrroles.

Conclusion

Based on currently available scientific literature, Prinomide's role is confined to that of a pharmaceutical agent. There is no evidence to suggest its utility as a reagent or catalyst in broader organic synthesis applications. Researchers and professionals in drug development should consider Prinomide as a target molecule for synthesis rather than a tool for synthetic transformations. The methodologies used to create Prinomide and related compounds,

however, are of significant interest and represent a valuable area of study in synthetic organic chemistry.

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